

Application Note: NMR Characterization of (3r,5r)-Piperidine-3,4,5-triol

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Compound of Interest

Compound Name: (3r,5r)-Piperidine-3,4,5-triol

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Executive Summary

(3r,5r)-Piperidine-3,4,5-triol, commonly known as 1,5-dideoxy-1,5-imino-xylitol (DIX), is a potent glycosidase inhibitor and a pharmacophore scaffold for treating lysosomal storage disorders (e.g., Gaucher disease). Its efficacy is strictly governed by its stereochemistry and ring conformation.^[1]

This guide provides a definitive protocol for the full characterization of this molecule using ¹H and ¹³C NMR. Unlike simple spectral listing, this protocol details the coupling constant (

-value) analysis required to prove the specific meso configuration (3R,4r,5S) and the thermodynamically stable 4C₁ chair conformation.

Chemical Identity & Stereochemistry

The notation "(3r,5r)" implies a specific relative stereochemistry.^[1] In the context of piperidine triols, this refers to the meso compound where C3 and C5 have the same relative configuration to the plane of symmetry passing through N1 and C4.^[1]

- IUPAC Name: (3R,4r,5S)-Piperidine-3,4,5-triol^{[2][3][4]}

- Common Name: 1,5-Dideoxy-1,5-imino-xylitol
- Symmetry: Meso (Plane of symmetry through N1-C4).[\[1\]](#)
- Key Structural Feature: C3-OH and C5-OH are cis (1,3-relationship). C4-OH is trans to C3/C5 in the xylo-configuration.

Experimental Protocol

Sample Preparation

The hydroxyl and amine protons are exchangeable; therefore, solvent choice dictates whether these are observed.[\[1\]](#)

- Solvent A (Structural Assignment): Deuterium Oxide (D_2O , 99.9% D).[\[1\]](#)
 - Purpose: Eliminates exchangeable protons (OH, NH) to simplify the spectrum and reveal scalar coupling (J) of the skeletal protons.
 - pH Adjustment: The chemical shifts of piperidines are highly pH-dependent.[\[1\]](#) For consistent data, adjust pD to >9 (free base) using NaOD or <2 (HCl salt) using DCl.[\[1\]](#) Data below refers to the hydrochloride salt (acidic conditions) unless noted, as this locks the conformation.
- Solvent B (Hydrogen Bonding): DMSO- d_6 .[\[1\]](#)
 - Purpose: Observes OH and NH signals to confirm the number of exchangeable protons.

Instrument Parameters

- Field Strength: Minimum 400 MHz (500 MHz+ recommended for resolving H2/H6 geminal couplings).

- Pulse Sequence:
 - ^1H : Standard zg30 or equivalent.[\[1\]](#)
 - ^{13}C : Proton-decoupled zgpg30.[\[1\]](#)
 - 2D: COSY (Correlated Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) are mandatory for assigning the equatorial vs. axial protons.[\[1\]](#)

Characterization Data & Analysis

^1H NMR Interpretation (500 MHz, D_2O)

The molecule possesses

symmetry.[\[1\]](#) Consequently, the spectrum is simpler than that of a chiral isomer (e.g., arabinitol mimic).

Symmetry Check:

- H2 and H6 are chemically equivalent sets.[\[1\]](#) You will see one signal for H2ax/H6ax and one for H2eq/H6eq.[\[1\]](#)
- H3 and H5 are chemically equivalent.[\[1\]](#)
- H4 is unique.[\[1\]](#)

Table 1: ^1H NMR Assignments (HCl Salt Form)

Position	Type	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Interpretation
H-2ax, H-6ax	Axial	2.85 – 2.95	dd (approx. t)	,	Large indicates trans-diaxial relationship with H3.
H-2eq, H-6eq	Equatorial	3.35 – 3.45	dd	,	Small vicinal confirms equatorial orientation.
H-3, H-5	Axial	3.65 – 3.75	ddd	,	Large coupling to H2ax confirms H3 is axial (OH is equatorial).
H-4	Equatorial	3.95 – 4.05	t (or dd)	,	Diagnostic: Small values indicate H4 is equatorial (OH is axial).

Conformational Proof (The "Xylo" Configuration):

- The large coupling (Hz) between H2ax and H3 proves H3 is axial.^[1] Therefore, the C3-OH group is equatorial.
- The small coupling (

Hz) between H3 and H4 proves H4 is equatorial (gauche to H3).[1] Therefore, the C4-OH group is axial.

- Conclusion: The molecule adopts the 4C1 chair conformation with substituents: 3-OH (eq), 4-OH (ax), 5-OH (eq).

13C NMR Interpretation (125 MHz, D2O)

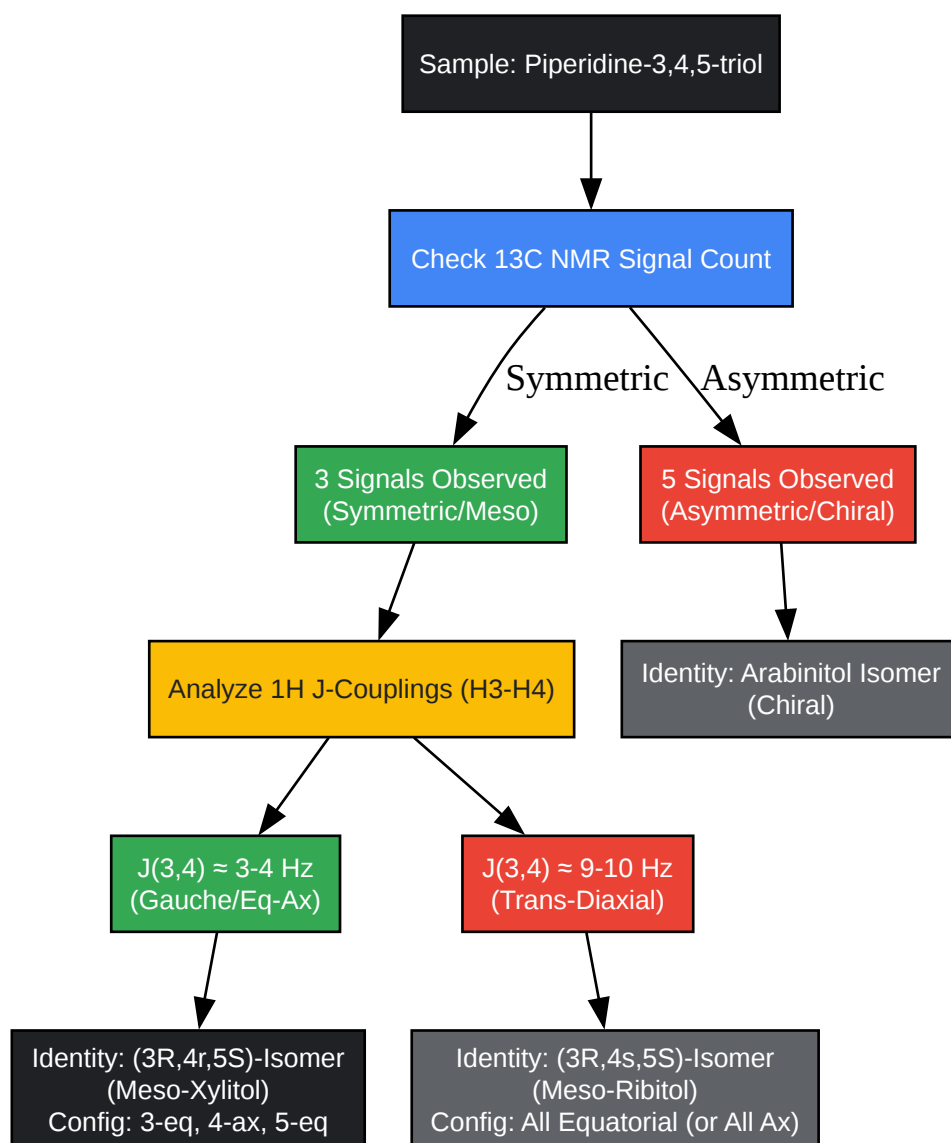
Due to symmetry, only 3 carbon signals are observed for the 5-carbon ring.

Table 2: 13C NMR Assignments

Position	Shift (, ppm)	Note
C-2, C-6	46.0 – 48.0	Aminomethylene carbons. Upfield due to N-substitution.
C-3, C-5	68.0 – 70.0	Methine carbons bearing equatorial OH.
C-4	72.0 – 74.0	Methine carbon bearing axial OH. Often deshielded relative to C3/5.[1]

Diagnostic Workflow (Graphviz)

The following diagram illustrates the decision tree for validating the stereochemistry of the piperidine triol.



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Figure 1: NMR decision tree for distinguishing piperidine-3,4,5-triol stereoisomers.

Troubleshooting & Validation

Distinguishing from Ribitol and Arabinitol Isomers

- Meso-Ribitol Analogue (All-cis): In the 4C1 chair, this isomer typically places all OH groups equatorially (or involves ring flipping). If all protons H3, H4, H5 are axial,

and

will be large (~10 Hz). The observation of small

at H4 is the key differentiator for the Xylitol analogue.[\[1\]](#)

- Arabinitol Analogue (Chiral): Breaks the

symmetry.[\[1\]](#) You will see distinct signals for C2 and C6, and distinct signals for C3 and C5 in the ^{13}C spectrum (5 ring carbons total).[\[1\]](#)

pH Effects[\[1\]](#)

- Free Base: Signals shift upfield.[\[1\]](#) H2/H6 geminal coupling may become less distinct due to nitrogen inversion broadening.[\[1\]](#)
- HCl Salt: Nitrogen inversion is stopped. Signals are sharper and downfield.[\[1\]](#) Recommended for characterization.

References

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 - Note: Establishes the synthesis of the meso-xylitol isomer.
- Conformational Analysis of Iminosugars
 - Wrodnigg, T. M., et al. "Conformational analysis of iminosugars by NMR and molecular modeling."[\[1\]](#) *Mini-Reviews in Medicinal Chemistry*, 2008.
 - Source:
- General NMR Data for Piperidines
 - Claridge, T. D. W.[\[5\]](#) *High-Resolution NMR Techniques in Organic Chemistry*. Elsevier, 2016.[\[1\]](#)
 - Context: Standard reference for interpreting coupling constants in six-membered heterocycles.[\[1\]](#)

- Database Validation
 - SDBS (Spectral Database for Organic Compounds).[1] Compound No. 13042-55-2 (if available).[1]
 - Source:

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